

Technical Guide: Spectroscopic Data & Characterization of 2,5-Dimethoxy-2-methyltetrahydrofuran[1]

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Compound of Interest

Compound Name: 2,5-dimethoxy-2-methyltetrahydrofuran

CAS No.: 58518-63-1

Cat. No.: B8761285

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Executive Summary & Chemical Identity

2,5-Dimethoxy-2-methyltetrahydrofuran is a cyclic acetal/ketal derivative formed from the reaction of levulinaldehyde (4-oxopentanal) with methanol, or via the hydrogenation of 2,5-dihydro-2,5-dimethoxy-2-methylfuran.[1] It serves as a stable, protected surrogate for the unstable 1,4-dicarbonyl species, releasing levulinaldehyde under mild acidic hydrolysis.

Core Identity Data

Property	Detail
CAS Number	58518-63-1
IUPAC Name	2,5-dimethoxy-2-methyloxolane
Molecular Formula	C
	H
	O
Molecular Weight	146.18 g/mol
Physical State	Colorless to pale yellow liquid
Boiling Point	~52–54 °C (at 14 mmHg); ~145–148 °C (at 760 mmHg)
Stereochemistry	Exists as a mixture of cis and trans diastereomers

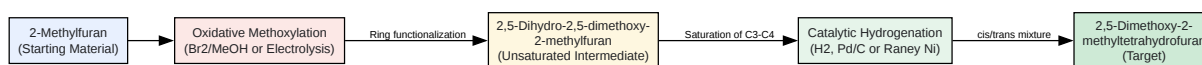
Synthesis & Production Workflow

The industrial and laboratory preparation typically follows a two-stage workflow starting from 2-methylfuran (Sylvan).[1] This route ensures high atom economy and avoids the handling of unstable free levulinaldehyde.

Mechanistic Pathway[1]

- Methoxylation: 2-Methylfuran undergoes oxidative methoxylation (chemical or electrochemical) to form the unsaturated dihydro-intermediate.[1]
- Hydrogenation: The double bond is reduced using a transition metal catalyst (Pd/C or Raney Ni) to yield the saturated target.

Visualization: Synthesis Flowchart



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Caption: Two-step synthesis pathway from 2-methylfuran to the target tetrahydrofuran derivative.

Spectroscopic Characterization

The compound exists as a mixture of diastereomers (cis/trans), resulting in signal doubling in NMR spectra. The ratio depends on the thermodynamic stability during synthesis, typically favoring the isomer where the bulky groups are pseudo-equatorial.

Nuclear Magnetic Resonance (NMR) Data

¹H NMR (400 MHz, CDCl₃)

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The spectrum is characterized by the absence of olefinic protons (which appear at

5.96 ppm in the dihydro precursor) and the distinct splitting of methoxy and methyl signals due to isomerism.

Moiety	Chemical Shift (, ppm)	Multiplicity	Integration	Assignment / Notes
C5-H	5.05 – 5.20	Multiplet (t/dd)	1H	Anomeric proton. [1] Shift varies slightly between cis/trans forms.
C2-OMe	3.20 – 3.35	Singlet	3H	Methoxy group attached to the quaternary C2.[1]
C5-OMe	3.35 – 3.45	Singlet	3H	Methoxy group attached to the acetal C5.[1]
Ring -CH -	1.70 – 2.30	Multiplet	4H	C3 and C4 methylene protons.[1] Complex coupling due to ring puckering.
C2-Me	1.35 – 1.55	Singlet	3H	Methyl group directly on the ring.[1] Distinct from the dihydro precursor (1.51/1.57).

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Analyst Note: In the dihydro precursor, the olefinic protons appear at

5.96. The disappearance of this signal and the upfield shift of the ring carbons confirm successful hydrogenation.

C NMR (100 MHz, CDCl₃)

Carbon Environment	Chemical Shift (, ppm)	Notes
C2 (Quaternary)	105.0 – 108.0	Characteristic ketal carbon; downfield due to two oxygen attachments.
C5 (Acetal)	102.0 – 104.0	Anomeric carbon; slightly upfield relative to C2.
-OMe Groups	48.0 – 55.0	Two distinct signals for the non-equivalent methoxy carbons.[1]
Ring -CH -	30.0 – 35.0	C3 and C4 carbons; typical aliphatic region.[1]
C2-Me	20.0 – 24.0	Methyl group attached to the ring.[1]

Mass Spectrometry (GC-MS)

- Molecular Ion: The parent ion [M]

(m/z 146) is often weak or absent due to facile loss of alkoxy groups.

- Base Peak: m/z 115 ($[M - OCH_3]^+$) or m/z 71 (cleavage of the ring).
- Fragmentation: Characteristic loss of methanol ($M-32$) and methyl radicals.^[1]

Infrared Spectroscopy (FT-IR)

- C-H Stretch: 2850–2980 cm^{-1}
(Aliphatic).^[1]
- C-O Stretch: 1050–1150 cm^{-1}
(Strong, characteristic of ethers/acetals).
- Absence: No C=O stretch (1710 cm^{-1}) should be observed, confirming the closed ring structure. No C=C stretch (1600–1680 cm^{-1}) should be present if hydrogenation is complete.^[1]

Detailed Experimental Protocol

Protocol: Hydrogenation of 2,5-Dihydro-2,5-dimethoxy-2-methylfuran

Objective: To synthesize the saturated target from its commercially available or synthesized unsaturated precursor.^[1]

Reagents:

- Substrate: 2,5-Dihydro-2,5-dimethoxy-2-methylfuran (10 g, 69 mmol).^[1]
- Catalyst: 5% Pd/C (0.5 g) or Raney Nickel (1.0 g, washed).
- Solvent: Methanol (50 mL).
- Hydrogen gas (H_2)

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Procedure:

- Preparation: In a high-pressure autoclave or hydrogenation bottle, dissolve the substrate in methanol.
- Catalyst Addition: Carefully add the catalyst under an inert atmosphere (Nitrogen or Argon) to prevent ignition.
- Hydrogenation:
 - Purge the vessel with H₂ three times.
 - Pressurize to 3–5 bar (40–70 psi).
 - Stir vigorously at Room Temperature (20–25 °C).
 - Note: Reaction is typically complete within 4–6 hours. Monitor by TLC or GC (disappearance of the olefin).
- Workup:
 - Filter the reaction mixture through a pad of Celite to remove the catalyst. Caution: Spent catalyst can be pyrophoric; keep wet.
 - Wash the filter pad with small portions of methanol.
- Purification:
 - Concentrate the filtrate under reduced pressure.
 - Distill the residue under vacuum (bp ~54 °C at 14 mmHg) to obtain the pure colorless liquid.

Isomerism & Structural Logic

The molecule possesses two chiral centers (C2 and C5). However, because the ring formation is not stereoselective during the initial methoxylation, it is isolated as a racemic mixture of diastereomers.

- Cis-isomer (Z): The C2-Methyl and C5-Methoxy groups are on the same side of the ring plane.[1]
- Trans-isomer (E): The C2-Methyl and C5-Methoxy groups are on opposite sides.[1]

This stereochemistry impacts the chemical environment of the protons, leading to the "dual" peaks observed in the NMR spectrum. High-resolution chromatography can separate these isomers, but for most synthetic applications (e.g., hydrolysis to levulinaldehyde), the mixture is used as-is.

Caption: The synthetic product consists of cis and trans diastereomers, distinguishable by NMR.

References

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